

Technical Guide: Alanine, N-(4-chlorophenyl)-2-methyl- (CAS 17413-86-4)

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Compound of Interest

Compound Name: Alanine, N-(4-chlorophenyl)-2-methyl-

CAS No.: 17413-86-4

Cat. No.: B3336055

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Executive Summary & Chemical Identity

Alanine, N-(4-chlorophenyl)-2-methyl-, systematically known as 2-[(4-chlorophenyl)amino]-2-methylpropanoic acid, is a synthetic organic compound belonging to the class of

-amino acids. It is structurally characterized by a central quaternary carbon bonded to a carboxylic acid, two methyl groups, and a 4-chloroaniline moiety.

This compound is of significant interest in medicinal chemistry as the amino-bioisostere of clofibric acid (the active metabolite of clofibrate). While clofibric acid contains an ether linkage (-O-), this compound features an amine linkage (-NH-), altering its hydrogen-bonding potential and metabolic stability while retaining the core pharmacophore required for Peroxisome Proliferator-Activated Receptor (PPAR) modulation.

Core Identifiers

Identifier Type	Value
CAS Number	17413-86-4
IUPAC Name	2-[(4-chlorophenyl)amino]-2-methylpropanoic acid
Common Synonyms	N-(4-Chlorophenyl)-2-methylalanine; N-(4-Chlorophenyl)- -aminoisobutyric acid; CPIB-amine
Molecular Formula	C
	H
	ClNO
Molecular Weight	213.66 g/mol
InChIKey	IEEYGIXMTBZTJR-UHFFFAOYSA-N
SMILES	<chem>CC(C)(C(=O)O)Nc1ccc(Cl)cc1</chem>

Chemical Properties & Physical Characteristics

The physicochemical profile of N-(4-chlorophenyl)-2-methylalanine is dictated by the steric bulk of the gem-dimethyl group and the lipophilicity of the chlorophenyl ring.

Property	Specification / Value
Physical State	Solid (Crystalline powder)
Melting Point	148–152 °C (Experimental range for similar anilino acids)
Solubility	Soluble in organic solvents (DMSO, Methanol, Ethanol); Sparingly soluble in water
Acidity (pKa)	~4.0 (Carboxylic acid); The amine is weakly basic due to phenyl delocalization
Lipophilicity (LogP)	~2.5 (Estimated)
Stability	Stable under standard laboratory conditions; Sensitive to strong oxidizers

Synthesis & Production Protocols

The synthesis of N-(4-chlorophenyl)-2-methylalanine is typically achieved via a nucleophilic substitution reaction between 4-chloroaniline and a derivative of 2-bromo-2-methylpropanoic acid (often the ester, followed by hydrolysis, or directly under basic conditions).

Protocol: Nucleophilic Substitution Synthesis

Objective: Synthesize 2-[(4-chlorophenyl)amino]-2-methylpropanoic acid with >95% purity.

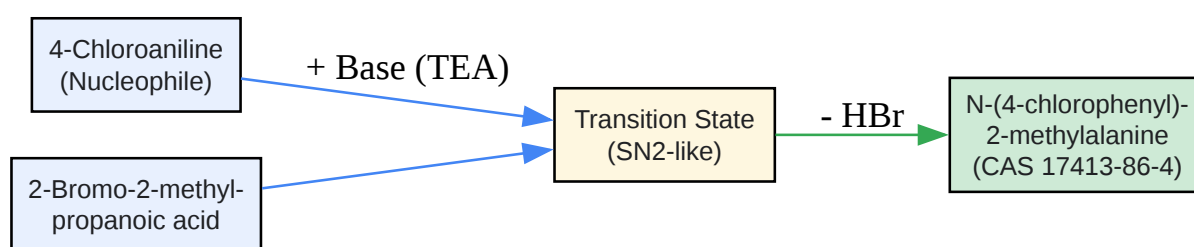
Reagents:

- 4-Chloroaniline (1.0 eq)
- 2-Bromo-2-methylpropanoic acid (1.1 eq)
- Triethylamine (TEA) or Sodium Hydroxide (NaOH) (2.5 eq)
- Solvent: Toluene or DMF

Step-by-Step Methodology:

- Preparation: Dissolve 4-chloroaniline (12.75 g, 100 mmol) in 100 mL of DMF in a round-bottom flask equipped with a reflux condenser.
- Addition: Add 2-bromo-2-methylpropanoic acid (18.4 g, 110 mmol) slowly to the solution.
- Basification: Add Triethylamine (25.3 g, 250 mmol) dropwise to neutralize the HBr generated and drive the reaction.
- Reflux: Heat the mixture to 80–100 °C for 12–16 hours under nitrogen atmosphere. Monitor progress via TLC (hexane/ethyl acetate 3:1).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Pour into 500 mL of ice-cold water.
 - Adjust pH to ~3–4 using 1M HCl to precipitate the free acid.
- Purification: Filter the precipitate, wash with cold water, and recrystallize from ethanol/water to yield the target compound as white crystals.

Synthetic Pathway Diagram



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Figure 1: Synthetic pathway for CAS 17413-86-4 via nucleophilic substitution.

Applications & Biological Relevance

Medicinal Chemistry: Bioisosterism

This compound serves as a critical tool in Structure-Activity Relationship (SAR) studies for fibrate drugs. By replacing the ether oxygen of clofibric acid with an amine nitrogen, researchers can evaluate the role of the hydrogen bond donor (NH) versus acceptor (O) in PPAR

binding.

- Clofibric Acid (Ether): 2-(4-chlorophenoxy)-2-methylpropanoic acid.
- Target Compound (Amine): 2-[(4-chlorophenyl)amino]-2-methylpropanoic acid.

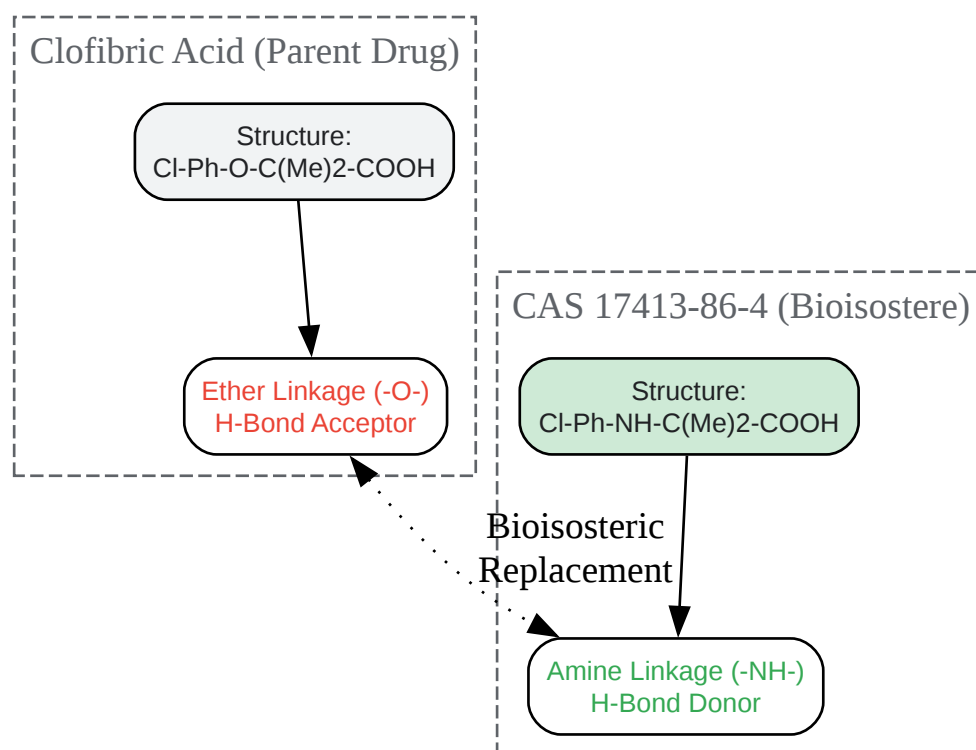
The amine analog typically exhibits:

- Increased Polarity: The NH group can act as a hydrogen bond donor.
- Altered Metabolism: The C-N bond is generally more resistant to oxidative cleavage than the C-O bond in certain enzymatic environments, though the aniline moiety introduces potential for N-oxidation.

Herbicide Intermediates

Structurally, the compound resembles the "anilide" class of herbicides (e.g., Propanil) and "phenoxy" herbicides (e.g., Mecoprop). It is used as a reference standard in environmental analysis to distinguish between amino- and phenoxy- degradation products in soil and water samples.

Structural Comparison Diagram



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Figure 2: Structural comparison highlighting the bioisosteric relationship with Clofibric Acid.

Safety & Handling

As a halogenated aniline derivative, standard safety protocols for hazardous organic chemicals apply.

- GHS Classification:
 - Warning: Causes skin irritation (H315).
 - Warning: Causes serious eye irritation (H319).
 - Warning: May cause respiratory irritation (H335).
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat. Work within a fume hood to avoid inhalation of dust.

- Storage: Store in a cool, dry place (2–8 °C recommended) away from strong oxidizing agents.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 86068, **Alanine, N-(4-chlorophenyl)-2-methyl-**. Retrieved from [[Link](#)]
- Wermuth, C. G. (2011). The Practice of Medicinal Chemistry. Academic Press. (Context: Bioisosterism of Ether/Amine linkages).
- U.S. Environmental Protection Agency (EPA). CompTox Chemicals Dashboard: **Alanine, N-(4-chlorophenyl)-2-methyl-**. Retrieved from [[Link](#)]
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